

# Potential Therapeutic Targets of 1-(4-Bromophenyl)imidazole Derivatives: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(4-Bromophenyl)imidazole

Cat. No.: B157041

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The **1-(4-bromophenyl)imidazole** scaffold has emerged as a privileged structure in medicinal chemistry, demonstrating a broad spectrum of biological activities. This technical guide provides an in-depth overview of the potential therapeutic targets of these derivatives, summarizing quantitative data, detailing experimental protocols, and visualizing key pathways and workflows. The versatility of this chemical moiety makes it a promising starting point for the development of novel therapeutics against a range of diseases, including cancer, infectious diseases, and inflammatory conditions.

## Anticancer Activity

Derivatives of **1-(4-bromophenyl)imidazole** have shown significant potential as anticancer agents by targeting various key players in cancer cell proliferation and survival.

## Epidermal Growth Factor Receptor (EGFR) Inhibition

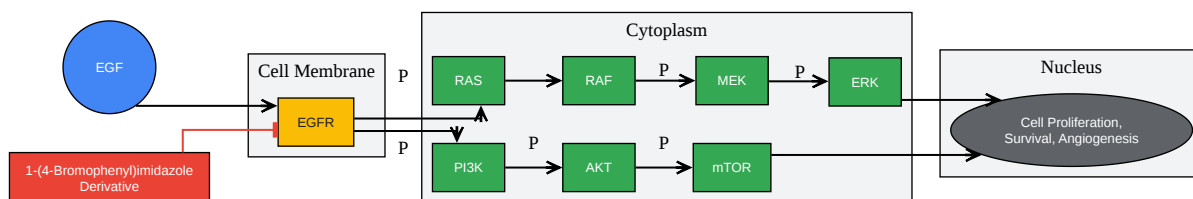
Several imidazole derivatives have been investigated as inhibitors of EGFR, a receptor tyrosine kinase that is often overexpressed or mutated in various cancers.

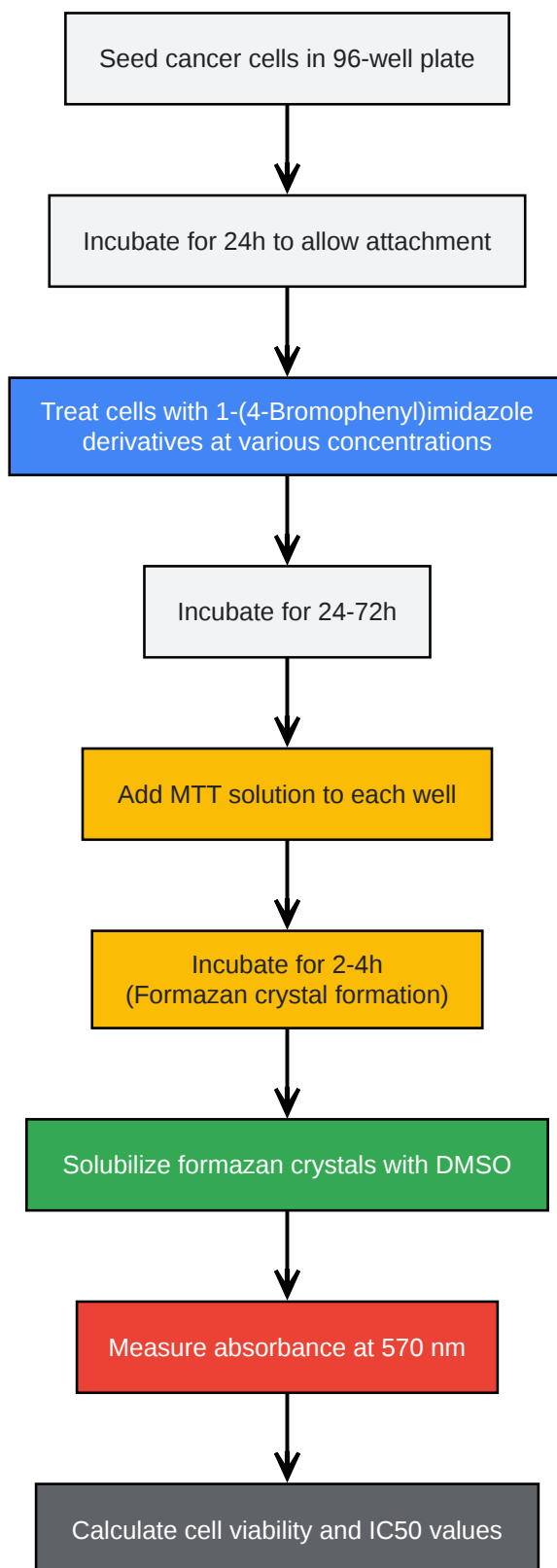
Quantitative Data: Anticancer Activity of Imidazole Derivatives

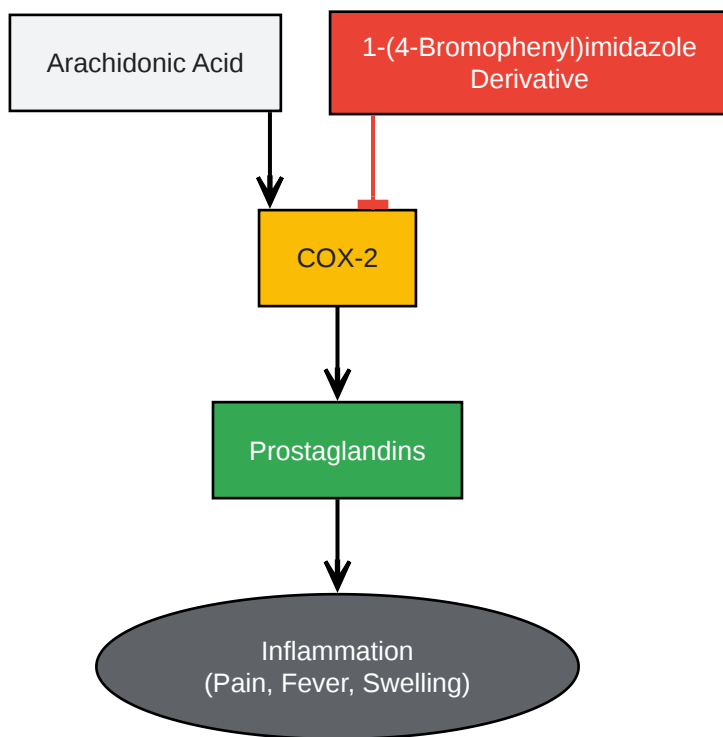
Compound/Derivative	Target/Cell Line	Activity (IC50/EC50 in $\mu\text{M}$ )	Reference Compound	Reference IC50 ( $\mu\text{M}$ )
Novel Imidazole Derivative	EGFR (wild-type)	0.0301	Osimertinib	0.0543
Novel Imidazole Derivative	EGFR (T790M mutant)	0.0128	Osimertinib	0.0191
Amide-imidazole compound	MCF-7 (Breast Cancer)	5, 10, 20 (dose-dependent decrease in cell survival)	-	-
1-(4-substituted phenyl)-2-ethyl imidazole (p-Br derivative 4f)	A549 (Lung Cancer)	6.60	5-FU	>100
1-(4-substituted phenyl)-2-ethyl imidazole (p-Br derivative 4f)	HeLa (Cervical Cancer)	3.24	5-FU	26.12
1-(4-substituted phenyl)-2-ethyl imidazole (p-Br derivative 4f)	SGC-7901 (Gastric Cancer)	5.37	5-FU	20.31

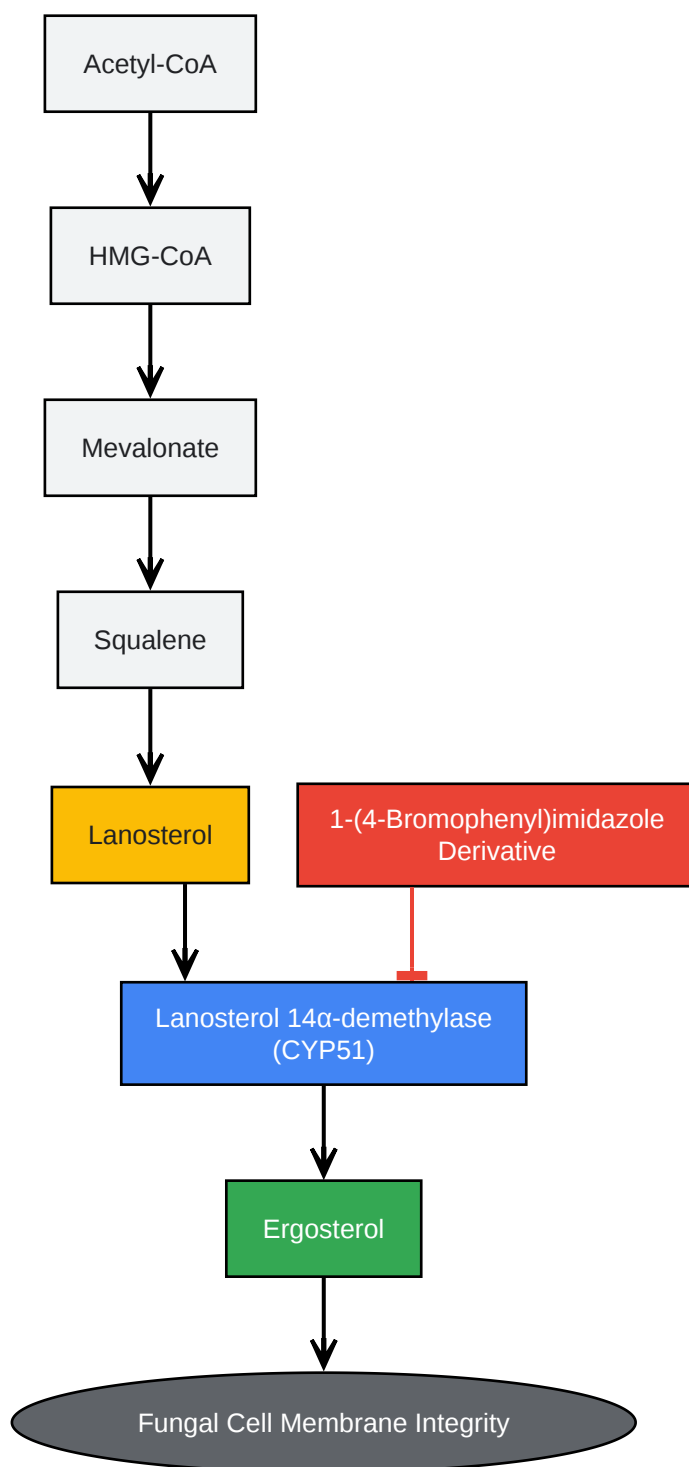
Note: The specific structures of the "Novel Imidazole Derivative" and "Amide-imidazole compound" were not fully disclosed in the abstracts.

Signaling Pathway: EGFR Inhibition









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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)